

# Kengaquinone discovery and origin

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## Compound of Interest

Compound Name: Kengaquinone

Cat. No.: B1250891

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## Introduction to Fungal Quinones

Quinones are a class of organic compounds that are formally derived from aromatic compounds by conversion of an even number of  $-CH=$  groups into  $-C(=O)-$  groups with any necessary rearrangement of double bonds, resulting in a fully conjugated cyclic dione structure. Fungi are a prolific source of diverse quinones, including benzoquinones, naphthoquinones, and anthraquinones.<sup>[1][2][3]</sup> These secondary metabolites play various roles in the producing organisms and exhibit a wide range of biological activities, making them a subject of intense research for potential applications in medicine and industry.<sup>[2][3]</sup>

## Discovery and Origin of Notable Fungal Quinones

The discovery of fungal quinones is intrinsically linked to the exploration of fungal secondary metabolites. Many of these compounds were initially identified due to their distinct pigmentation.

Table 1: Selected Fungal Quinones and Their Origin

| Quinone Class    | Example Compound                                  | Producing Fungus                                                                  | Year of Report/Isolation Reference |
|------------------|---------------------------------------------------|-----------------------------------------------------------------------------------|------------------------------------|
| Benzoquinone     | 2-Hydroxy-6-methoxy-3,5-dimethyl-1,4-benzoquinone | Phoma wasabiae                                                                    | 1974[1]                            |
| Naphthoquinone   | Draconin Red                                      | Scytalidium cuboideum                                                             | 1995[4]                            |
| Anthraquinone    | Emodin, Chrysophanol, Physcion                    | Rumex japonicus (plant), but also found in fungi like Aspergillus and Penicillium | Multiple reports[5]                |
| Terphenylquinone | Atromentin                                        | Paxillus atrotomentosus                                                           | N/A                                |

## Case Study: Naphthoquinones from Scytalidium cuboideum

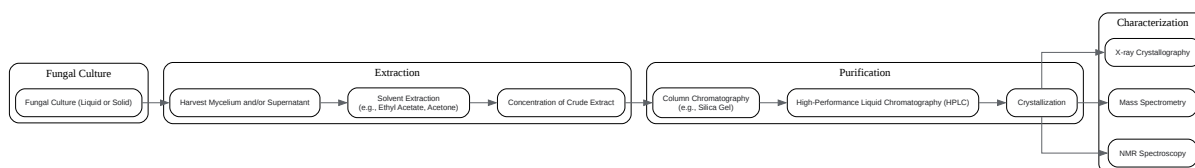
The fungus *Scytalidium cuboideum* is known for producing a red pigment called Draconin Red, which is a naphthoquinone.[4] This fungus is of particular interest because it is used in the process of "spalting" wood, where the fungal pigments create unique coloration in the wood.[4] The discovery of stable naphthoquinone crystals from this fungus is significant for potential applications in materials science, such as in solar cells, due to the higher electrical conductivity of crystalline materials.[4]

## Experimental Protocols

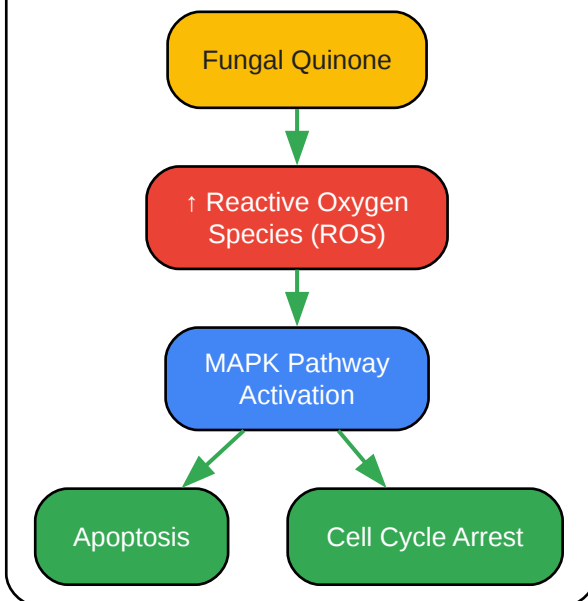
### General Isolation of Fungal Quinones

The isolation of quinones from fungal cultures is a multi-step process that typically involves extraction and chromatography.

Workflow for Fungal Quinone Isolation



### Cellular Response to Fungal Quinone



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## References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. Production of Fungal Quinones: Problems and Prospects - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- [5. mdpi.com \[mdpi.com\]](#)
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